Techniques for Measuring DJ-1 Activity: Application Notes and Protocols

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Compound of Interest

Compound Name:	*DJ001*
CAS No.:	*2161305-12-8*
Cat. No.:	*B2753576*

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Introduction

DJ-1 (also known as PARK7) is a multifunctional protein implicated in a variety of cellular processes, including transcriptional regulation, response to oxidative stress, and mitochondrial function. Mutations in the PARK7 gene are linked to early-onset, autosomal recessive Parkinson's disease. Given its diverse roles, particularly its enzymatic and signaling functions, robust methods for measuring DJ-1 activity are crucial for basic research and the development of therapeutic modulators. These application notes provide detailed protocols for quantifying the primary enzymatic activities of DJ-1 and assessing its oxidative status.

Measurement of DJ-1 Deglycase/Glyoxalase Activity

DJ-1 has been shown to possess glyoxalase and deglycase activity, playing a role in detoxifying reactive carbonyl species like methylglyoxal (MGO), a cytotoxic byproduct of glycolysis.[1] This activity can be measured by monitoring the consumption of a substrate or the formation of a product, namely lactate.

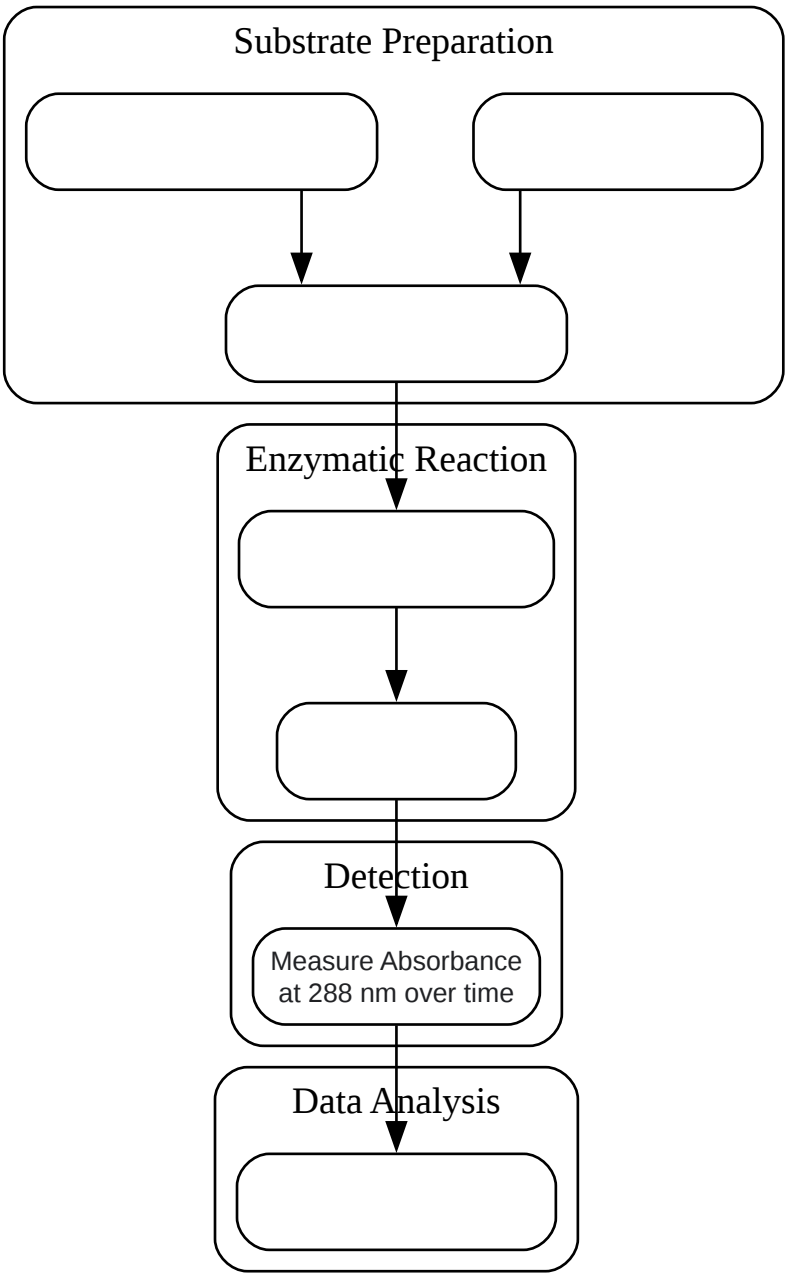
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UV-Based Deglycase Activity Assay

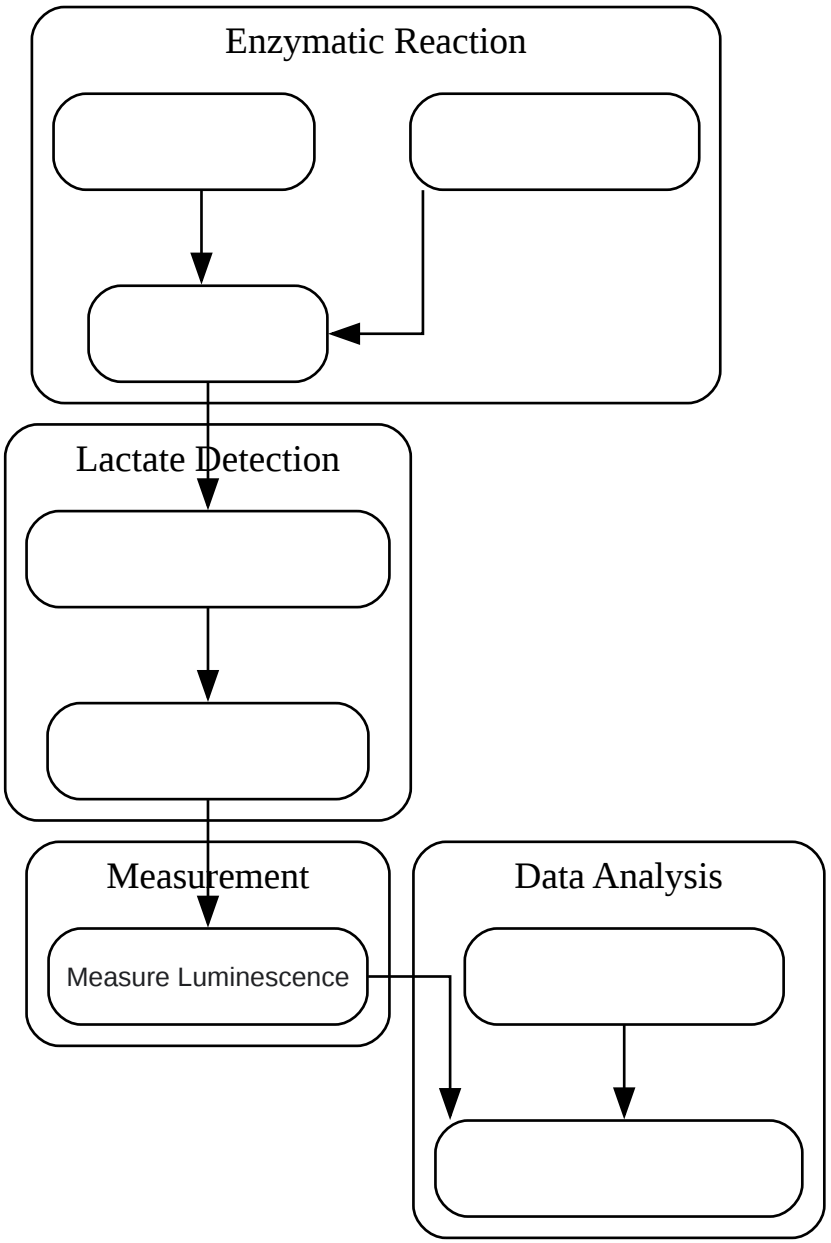
This method measures the ability of DJ-1 to reverse the formation of a hemithioacetal, which is formed by the reaction of N-acetyl-L-cysteine (NAC) and methylglyoxal (MGO). The breakdown of the hemithioacetal results in a decrease in absorbance at 288 nm.[2][3]

Experimental Workflow: UV-Based Deglycase Assay

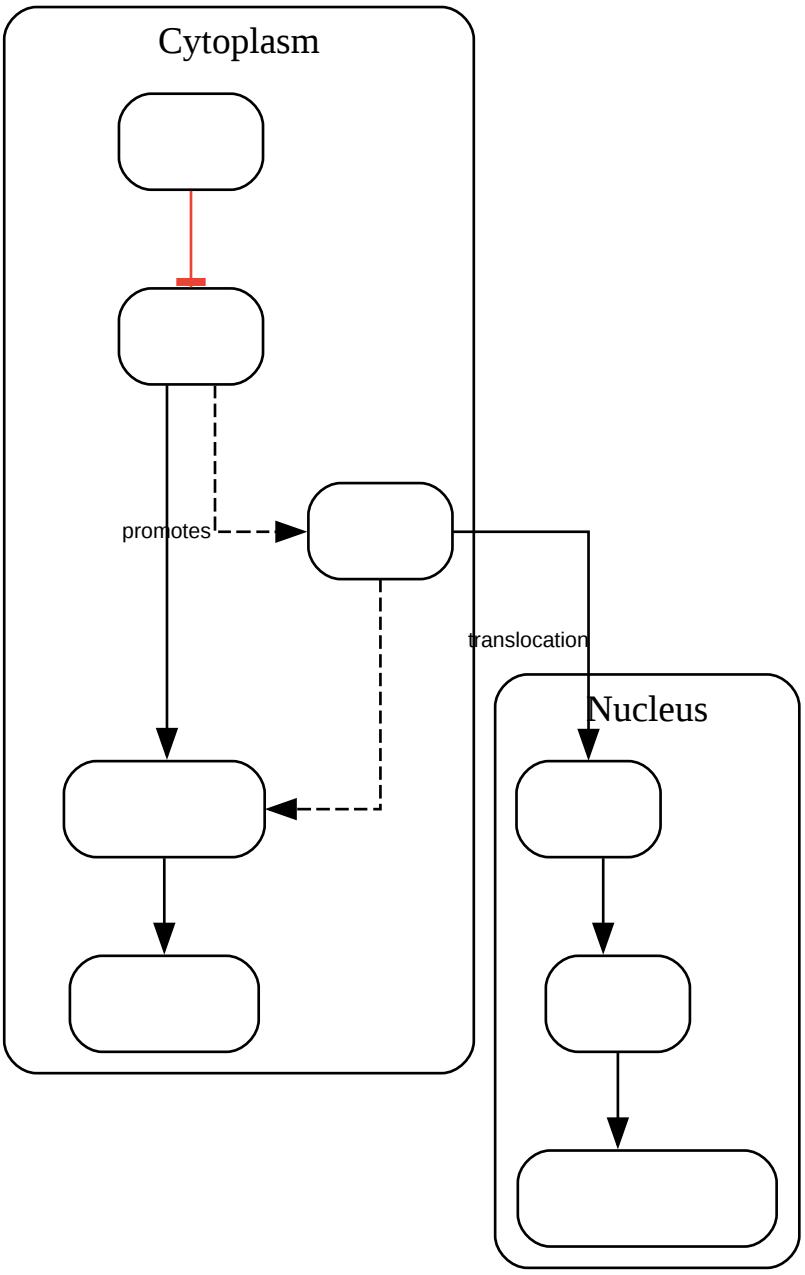
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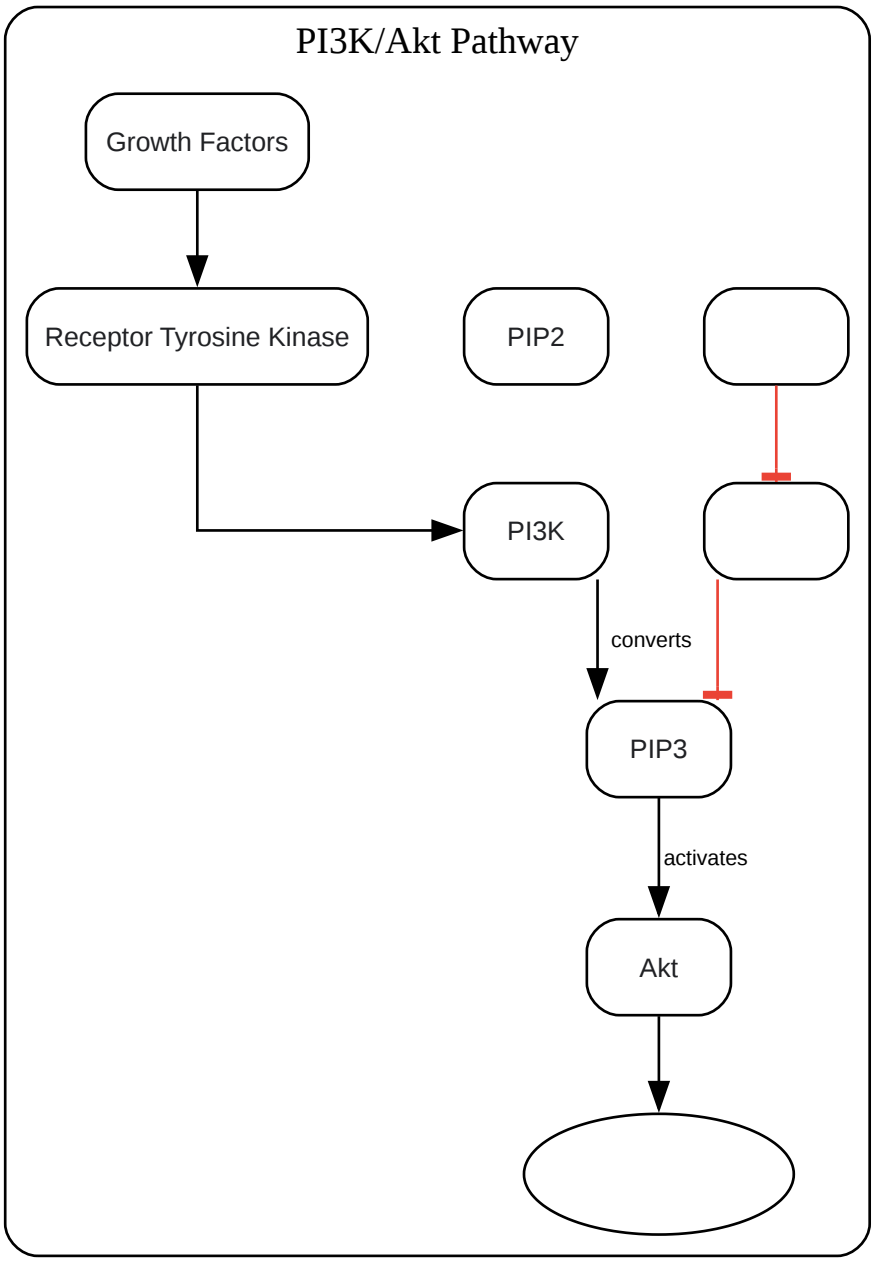
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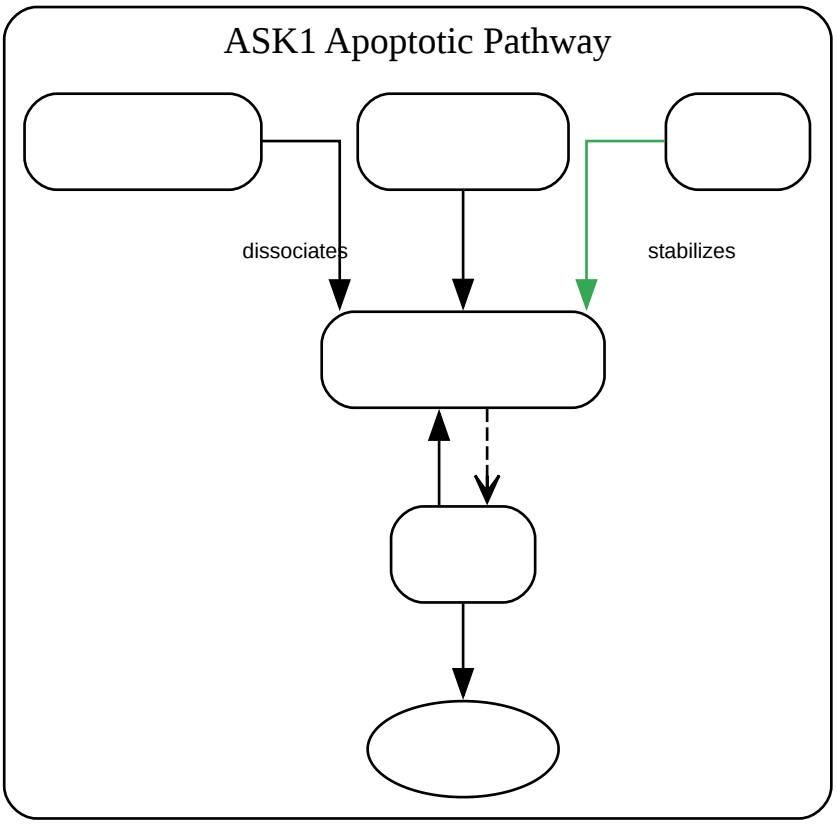
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- 2. Peptide Activator Stabilizes DJ-1 Structure and Enhances Its Activity [mdpi.com]
- 3. Peptide Activator Stabilizes DJ-1 Structure and Enhances Its Activity - PMC [pmc.ncbi.nlm.nih.gov]
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